

2-Aminobiphenyl safety data sheet and handling precautions

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Technical Guide: Safety and Handling of 2-Aminobiphenyl

An In-depth Resource for Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety data and handling precautions for **2-Aminobiphenyl** (CAS No. 90-41-5). The information is compiled and presented to meet the needs of laboratory and drug development professionals, with a focus on clear data presentation, safe handling protocols, and emergency procedures.

Chemical Identification and Properties

2-Aminobiphenyl is an amine derivative of biphenyl, appearing as colorless or purplish crystals that may darken with age.[1][2] It is primarily used as a chemical intermediate.[3]

Table 1: Chemical Identifiers



Identifier	Value
CAS Number	90-41-5[1][4][5]
EC Number	201-990-9[1][4][5]
IUPAC Name	[1,1'-Biphenyl]-2-amine[2]
Synonyms	2-Phenylaniline, 2-Biphenylamine, o- Aminobiphenyl[1][6]
Molecular Formula	C12H11N[1][5][7]

| Molecular Weight | 169.22 g/mol [1][7] |

Table 2: Physical and Chemical Properties

Property	Value	
Appearance	Colorless or purplish crystals or powder[1][6]	
Melting Point	47-52 °C / 118.4-125.6 °F[6][7]	
Boiling Point	299 °C / 570.2 °F[6][7]	
Flash Point	>110 °C / >230 °F[6]; 153 °C / 307.4 °F[4][8]	
Autoignition Temp.	450 °C / 842 °F[6][7]	
Density	1.16 g/cm³ at 21 °C[7]	
Water Solubility	Insoluble[7][8]	

| Vapor Density | 5.8 (vs. air)[7] |

Hazard Identification and Toxicology

2-Aminobiphenyl is classified as hazardous under the Globally Harmonized System (GHS). The primary concerns are acute oral toxicity and suspected carcinogenicity.[4][6]

Table 3: GHS Hazard Classification



Classification	Code	Description
Acute Toxicity (Oral)	H302	Harmful if swallowed[4][5]
Carcinogenicity	H351	Suspected of causing cancer[4][5]

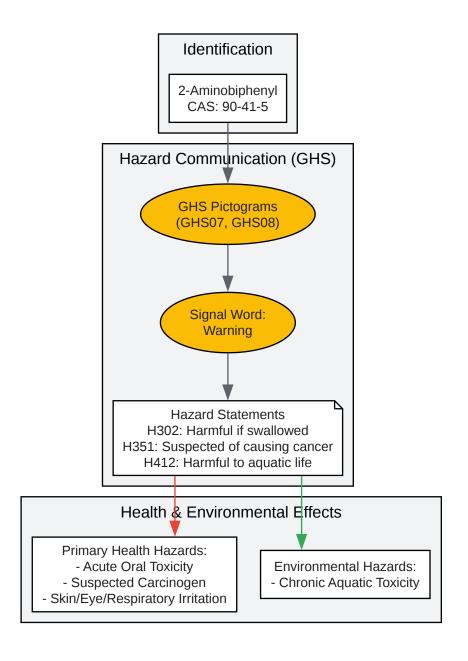
| Aquatic Hazard (Chronic) | H412 | Harmful to aquatic life with long lasting effects[5] |

Table 4: Acute Toxicity Data

Test	Species	Value
LD50 Oral	Rat	2340 mg/kg[4]

| LD50 Oral | Rabbit | 1020 mg/kg |





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Caption: Hazard Identification Workflow for **2-Aminobiphenyl**.

Experimental Safety Protocols

While specific, detailed experimental protocols for toxicological studies are proprietary to the conducting institutions, safety data sheets and reports from organizations like the National Toxicology Program (NTP) reference the types of assays performed.[3] These include:



- Mutagenicity: Assessed using Salmonella typhimurium reverse mutation assays and mouse lymphoma cell mutagenesis assays.[3]
- Genotoxicity: Evaluated through chromosome aberration and sister chromatid exchange tests in Chinese hamster ovary (CHO) cells.[3]
- Carcinogenicity: Determined via long-term feeding studies in rodents, such as the 103-week bioassays in B6C3F1 mice and F344/N rats conducted by the NTP.[3]

Safe Handling and Storage

Adherence to strict handling and storage protocols is mandatory to minimize exposure and ensure laboratory safety.

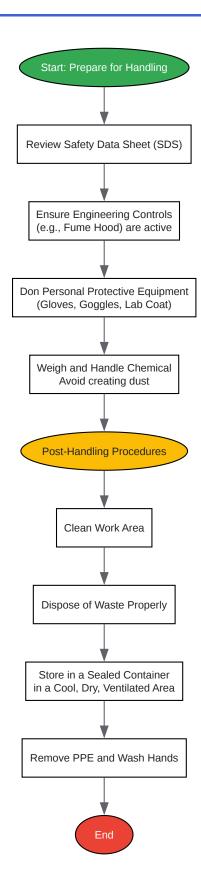
Engineering and Administrative Controls

- Ventilation: Always handle in a well-ventilated area. Use of a chemical fume hood is recommended to control airborne concentrations.
- Restricted Access: Areas where 2-Aminobiphenyl is used should be clearly marked, and access should be limited to trained and authorized personnel.
- Hygiene: Do not eat, drink, or smoke in handling areas.[4][5] Wash hands thoroughly after handling and before breaks.[4][5]

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations.[6]
- Skin Protection: Wear impervious gloves and protective clothing to prevent skin contact.[5][9]
 For normal use, nitrile rubber gloves are suitable; for direct or prolonged contact, butyl rubber is recommended.[4]
- Respiratory Protection: Under normal laboratory conditions with adequate engineering controls, respiratory protection is typically not required.[4] If dusts are generated or ventilation is inadequate, use a NIOSH-approved respirator.[1]





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Caption: Standard Workflow for Safely Handling 2-Aminobiphenyl.



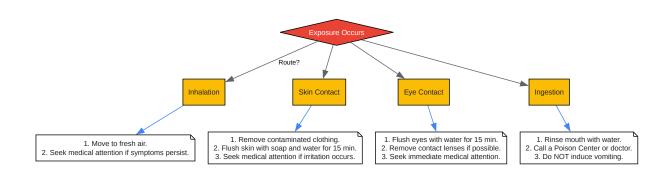
Storage Requirements

Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.[5][6] The substance should be stored locked up and away from incompatible materials such as strong oxidizing agents.[5][6][10]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

First Aid Measures



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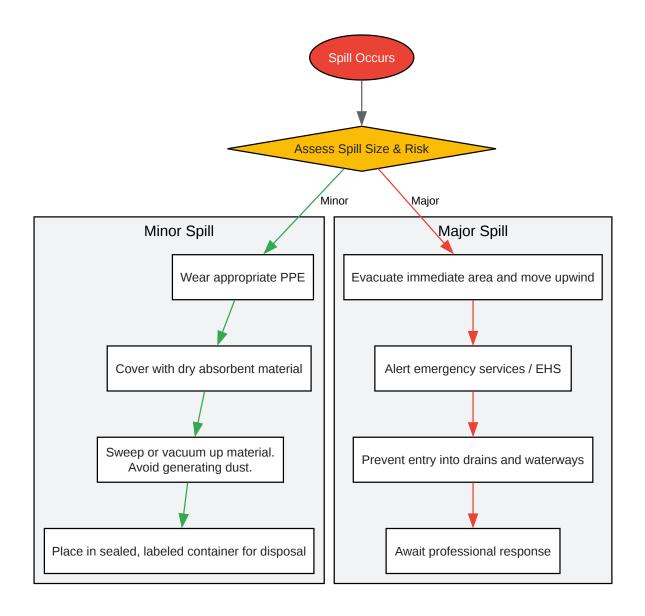
Caption: First Aid Decision Tree for **2-Aminobiphenyl** Exposure.

- After Inhalation: Remove the individual from exposure and move to fresh air immediately.[4]
 If breathing is difficult, give oxygen. Seek medical aid if symptoms persist.
- After Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes.
- After Eye Contact: Flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[11]



 After Ingestion: Call a poison center or doctor if you feel unwell.[4][5] Rinse mouth with water.[4][5] Do not induce vomiting.[11]

Accidental Release Measures



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Caption: Response Protocol for Minor vs. Major Spills.

- · Minor Spills:
 - Clean up all spills immediately.[5]



- Wear impervious gloves, safety glasses, and other necessary PPE.[5]
- Use dry clean-up procedures and avoid generating dust.[5]
- Sweep, shovel, or vacuum the material into a clean, dry, sealable, and labeled container for disposal.
- Major Spills:
 - Clear the area of all personnel and move upwind. [5]
 - Alert the fire brigade or institutional emergency response team, informing them of the hazard's location and nature.[5]
 - Prevent the spillage from entering drains, sewers, or water courses.
 - Control personal contact by using appropriate protective equipment.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use foam, dry chemical powder, or carbon dioxide. For large fires, water spray or fog may be used.[5]
- Specific Hazards: The material is combustible and will burn if ignited.[5] Hazardous combustion products include carbon monoxide, carbon dioxide, and nitrogen oxides (NOx).
 [6]
- Protective Equipment: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).[6]

Disposal Considerations

Waste material must be disposed of in accordance with federal, state, and local environmental regulations.[5] Do not allow the product to be disposed of with household garbage or to reach the sewage system.[4] Uncleaned packaging should be treated as hazardous waste and disposed of according to official regulations.[4]



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